

# An In-depth Technical Guide to 4-(4-methylphenoxy)benzonitrile

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## Compound of Interest

Compound Name: 4-(*p*-Tolyloxy)benzonitrile

CAS No.: 37563-42-1

Cat. No.: B1350955

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## Introduction

4-(4-methylphenoxy)benzonitrile, a diaryl ether nitrile, is a versatile chemical intermediate with significant applications in the synthesis of agrochemicals and as a potential scaffold in drug discovery. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and known biological significance, with a focus on its role as a precursor to the insecticide Tolfenpyrad.

IUPAC Name: 4-(4-methylphenoxy)benzonitrile<sup>[1]</sup>

Synonyms: **4-(*p*-Tolyloxy)benzonitrile**, Benzonitrile, 4-(4-methylphenoxy)-<sup>[2]</sup><sup>[3]</sup>

CAS Number: 37563-42-1

## Chemical and Physical Properties

A summary of the key chemical and physical properties of 4-(4-methylphenoxy)benzonitrile is presented in the table below.

| Property          | Value                              | Source |
|-------------------|------------------------------------|--------|
| Molecular Formula | C <sub>14</sub> H <sub>11</sub> NO | [1][3] |
| Molecular Weight  | 209.24 g/mol                       | [1][3] |
| Appearance        | White crystalline powder           | [4]    |
| Melting Point     | 87.7-88.2°C                        | [4]    |
| Solubility        | 0.087 mg/L in water (25°C)         | [4]    |

## Synthesis of 4-(4-methylphenoxy)benzonitrile

The synthesis of 4-(4-methylphenoxy)benzonitrile can be achieved through several methods. A common approach involves the Ullmann condensation or nucleophilic aromatic substitution.

### Experimental Protocol: Ullmann-type Condensation

A patented method for the synthesis of 4-(4-methylphenoxy)benzonitrile involves the reaction of p-cresol with p-chlorobenzonitrile.[5]

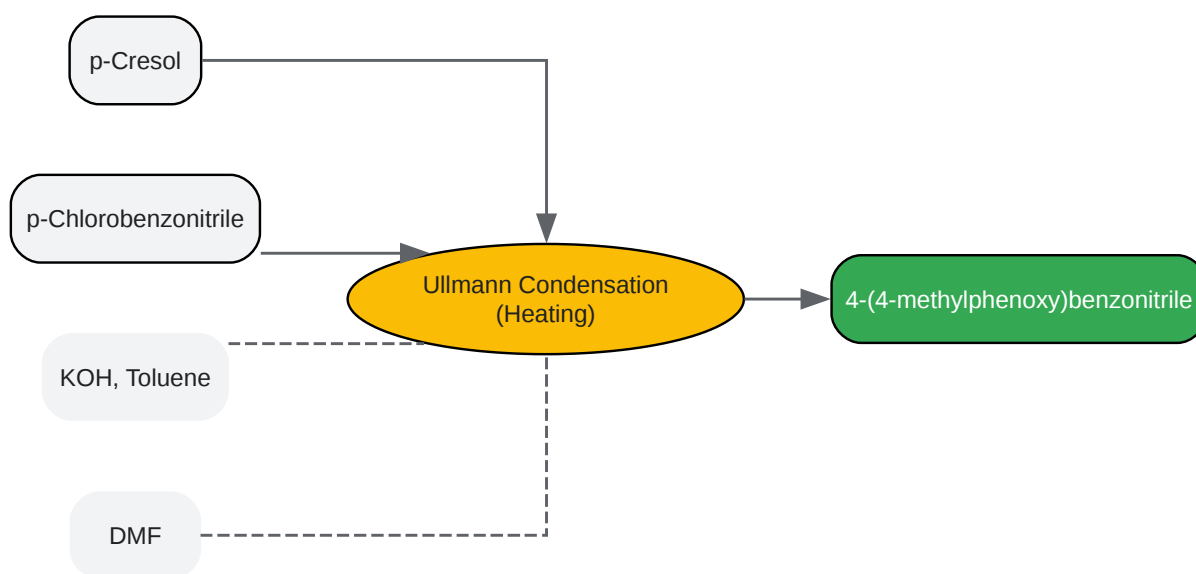
Materials:

- p-Cresol
- p-Chlorobenzonitrile
- Potassium hydroxide (KOH)
- Toluene
- N,N-Dimethylformamide (DMF)

Procedure:

- A mixture of 10.0 g of p-cresol, 10.3 g of 50% potassium hydroxide, and 100 ml of toluene is heated and stirred under a nitrogen stream at a bath temperature of 140°C.[5]
- Toluene and the water generated are distilled off.[5]
- The reaction mixture is cooled to 50°C.[5]
- To this mixture, 12.7 g of 4-chlorobenzonitrile in 100 ml of N,N-dimethylformamide is added. [5]
- The mixture is then heated and stirred to complete the reaction.
- After the reaction, the product is isolated and purified by recrystallization from a suitable solvent like hexane to yield 4-(4-methylphenoxy)benzonitrile.

## Synthesis Workflow



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A general workflow for the synthesis of 4-(4-methylphenoxy)benzonitrile.

## Applications in Agrochemicals and Drug Development

4-(4-methylphenoxy)benzonitrile is a key intermediate in the synthesis of the pyrazole insecticide and acaricide, Tolfenpyrad.[4][6] Tolfenpyrad exhibits a broad spectrum of activity against various pests.[6][7]

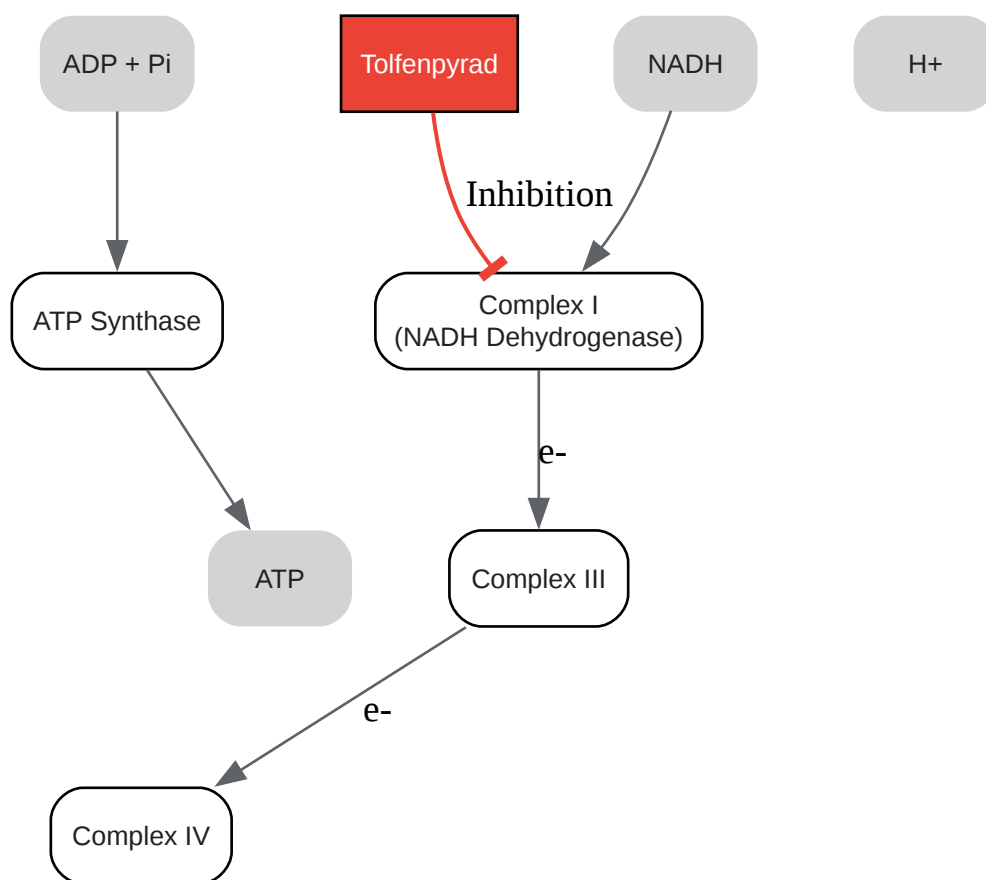
The diaryl ether and benzonitrile moieties are also present in numerous biologically active compounds, suggesting the potential of 4-(4-methylphenoxy)benzonitrile as a scaffold in drug discovery.[8][9][10]

## Biological Activity and Mechanism of Action

While specific quantitative biological data for 4-(4-methylphenoxy)benzonitrile in the context of drug development is not readily available, the biological activity of its primary derivative, Tolfenpyrad, is well-characterized.

Tolfenpyrad acts by inhibiting the mitochondrial electron transport chain at complex I.[11][12] This disruption of cellular respiration leads to a depletion of energy within the pest, ultimately resulting in mortality.[11] This mode of action is effective against all life stages of the pests, from eggs to adults.[7]

## Mitochondrial Electron Transport Chain Inhibition



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Mechanism of action of Tolfenpyrad, a derivative of 4-(4-methylphenoxy)benzonitrile.

## Conclusion

4-(4-methylphenoxy)benzonitrile is a valuable chemical intermediate with a primary role in the production of the insecticide Tolfenpyrad. Its synthesis is well-established, and the mechanism of action of its key derivative highlights a specific biological target in the mitochondrial electron transport chain. While direct applications in drug development for human diseases have not been extensively reported, the presence of the diaryl ether and benzonitrile scaffolds suggests that derivatives of 4-(4-methylphenoxy)benzonitrile could be explored for various therapeutic areas. Further research into the biological activities of this compound and its analogs may unveil new opportunities in pharmaceutical and agrochemical development.

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